

Proper Disposal Procedures for Fujianmycin B

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Compound of Interest

Compound Name: *Fujianmycin B*

Cat. No.: *B15594610*

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Fujianmycin B requires careful handling and disposal due to its acute toxicity and environmental hazards. As a potent compound, researchers, scientists, and drug development professionals must adhere to strict safety protocols to mitigate risks and ensure compliance with environmental regulations. This document provides a comprehensive guide to the proper disposal of **Fujianmycin B**, emphasizing safety and logistical procedures.

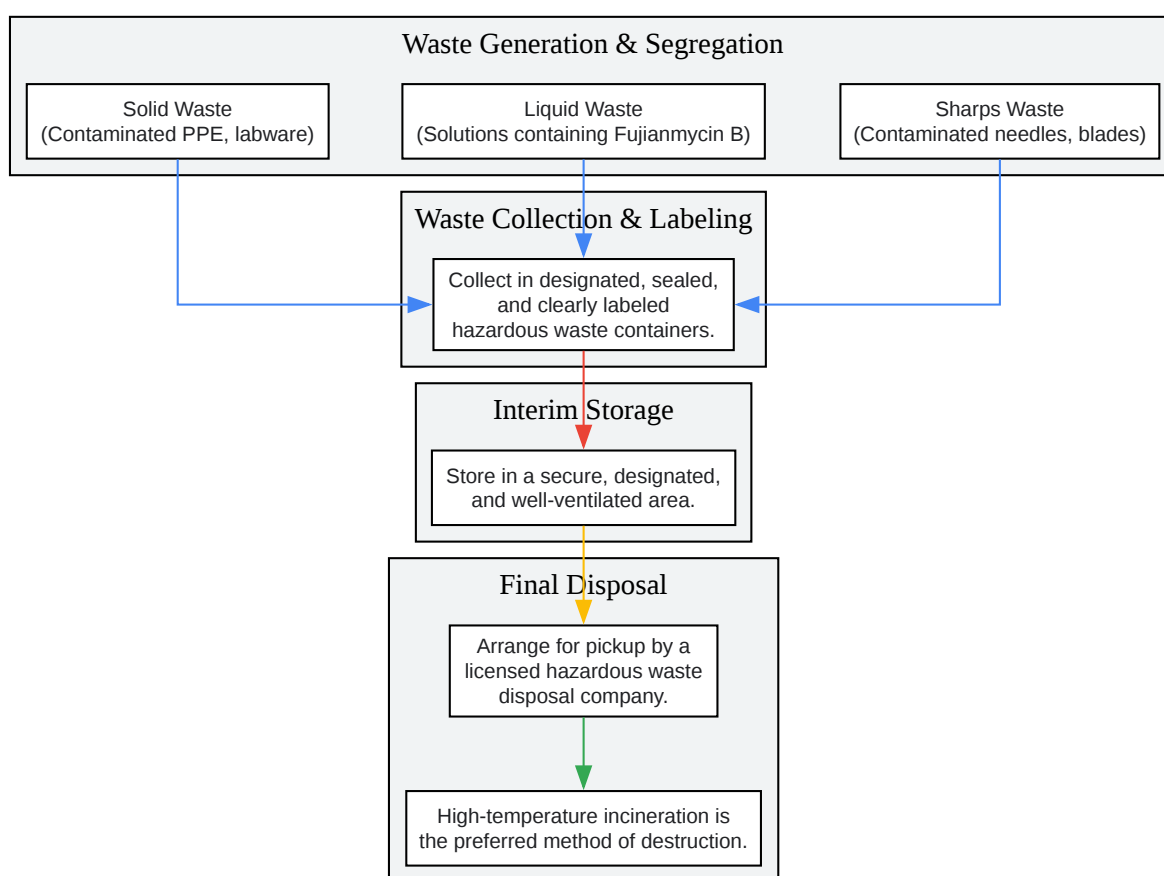
Safety and Hazard Information

Fujianmycin B is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin contact. It is fatal if swallowed and is very toxic to aquatic life with long-lasting effects.

Hazard Classification	Description	Precautionary Statement Codes
Acute Toxicity, Oral (Category 2)	Fatal if swallowed.	H300
Acute Aquatic Hazard (Category 1)	Very toxic to aquatic life.	H410
Chronic Aquatic Hazard (Category 1)	Very toxic to aquatic life with long lasting effects.	H410

Disposal Workflow

The proper disposal of **Fujianmycin B** is a critical final step in the experimental workflow. The primary recommendation is to dispose of all **Fujianmycin B** waste through an approved hazardous waste disposal facility^[1]. The following diagram outlines the logical steps for the safe handling and disposal of **Fujianmycin B** waste.



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References

- 1. [fishersci.com](https://www.fishersci.com) [fishersci.com]
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